

Galanin (1-16) solid-phase synthesis protocol

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Compound of Interest

Compound Name: Galanin (1-16)

CAS No.: 125118-77-6

Cat. No.: B549951

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Technical Application Note: High-Fidelity Fmoc-SPPS of **Galanin (1-16)**

Introduction & Biological Context

Galanin (1-16) is a highly conserved N-terminal fragment of the neuropeptide Galanin. It functions as a high-affinity agonist for Galanin Receptor 1 (GALR1) and Galanin Receptor 2 (GALR2), retaining the full binding capability of the native 29/30-amino acid peptide. This fragment is a critical tool in neuropharmacology for studying nociception, depression, and feeding behaviors without the metabolic instability of the full-length protein.

- Sequence: Gly-Trp-Thr-Leu-Asn-Ser-Ala-Gly-Tyr-Leu-Leu-Gly-Pro-His-Ala-Ile-NH₂
- One-Letter Code: GWTLNSAGYLLGPHAI-NH₂[1]
- Molecular Weight: 1689.9 Da (average)
- Isoelectric Point (pI): ~6.0

Scope of this Protocol: This guide details a high-fidelity solid-phase peptide synthesis (SPPS) protocol using Fmoc chemistry. It is optimized to address specific synthetic challenges inherent

to this sequence, including Tryptophan (Trp) oxidation, Histidine (His) racemization, and steric hindrance at the C-terminal Isoleucine.

Strategic Planning & Chemical Logic

Resin Selection

- Recommendation: Rink Amide MBHA Resin (Low Loading: 0.3 – 0.5 mmol/g).
- Rationale: The biological activity of Galanin fragments generally requires C-terminal amidation to mimic the electronic environment of the peptide backbone. The low loading density reduces inter-chain aggregation during the synthesis of the hydrophobic core (Leu-Leu-Gly-Pro).

Coupling Strategy: The "Gold Standard"

- Reagents: DIC (Diisopropylcarbodiimide) and Oxyma Pure.
- Rationale: Traditional HBTU/DIEA methods carry a risk of racemization, particularly at His¹⁴. The DIC/Oxyma system provides superior suppression of racemization and higher coupling efficiency for hindered residues (like the C-terminal Ile¹⁶) compared to HOBt-based methods. It also eliminates the risk of explosive byproducts associated with benzotriazoles.

Side-Chain Protection

Proper orthogonal protection is vital for this sequence:

- Trp (Position 2): Boc (tert-butyloxycarbonyl). Critical to prevent alkylation by scavenged cations during cleavage.
- His (Position 14): Trt (Trityl). Prevents racemization during coupling.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Asn (Position 5): Trt. Prevents dehydration to nitriles.
- Ser/Thr/Tyr: tBu (tert-butyl).

Detailed Synthesis Protocol

Step 1: Resin Preparation[\[5\]](#)[\[6\]](#)

- Weigh 0.1 mmol of Rink Amide MBHA resin.
- Swelling: Add DMF (Dimethylformamide) and agitate for 20 minutes. Drain.
- Initial Deprotection: Treat with 20% Piperidine in DMF (2 x 5 min) to remove the Fmoc group from the linker. Wash with DMF (5 x 1 min).

Step 2: Coupling Cycles (Iterative)

Perform the following cycle for each amino acid (Ile¹⁶ to Gly¹):

Step	Action	Reagent/Conditions	Time
1. Activation	Dissolve AA	5.0 eq Fmoc-AA-OH + 5.0 eq Oxyma Pure in DMF	2 min
2. Addition	Add DIC	Add 5.0 eq DIC to the AA/Oxyma solution	Pre-activate 1 min
3. Coupling	Reaction	Add mixture to resin. [5][6][7] Agitate at RT.	60 min
4. Wash	Rinse	DMF	3 x 1 min
5. Deprotection	Fmoc Removal	20% Piperidine/0.1M Oxyma in DMF	2 x 5 min
6. Wash	Rinse	DMF	5 x 1 min

Specific Modifications for **Galanin (1-16)**:

- Ile¹⁶ (First attachment): Double coupling (2 x 1 hr) is recommended due to steric bulk on the resin linker.
- His¹⁴: Use DIC/Oxyma strictly (avoid bases like DIEA) to maintain chirality.
- Leu¹⁰-Leu¹¹: This hydrophobic patch can aggregate. Double coupling is advised.

Step 3: Global Cleavage & Deprotection

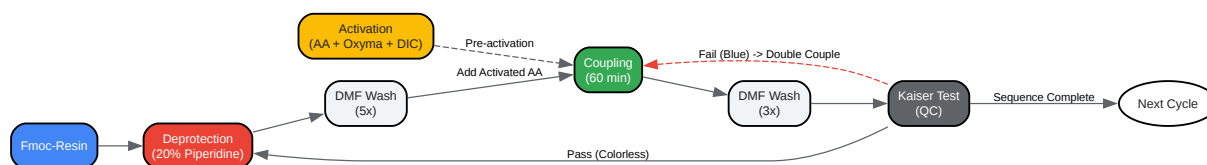
This is the most critical step for **Galanin (1-16)** due to the presence of Trp and Tyr.

- Cocktail Formulation (Reagent K derivative):
 - TFA (Trifluoroacetic acid): 90%
 - TIS (Triisopropylsilane): 2.5%
 - H₂O (Water): 2.5%
 - DODt (3,6-Dioxa-1,8-octanedithiol): 5%
 - Note: DODt is preferred over EDT (Ethanedithiol) as a less malodorous but equally effective scavenger for Trp protection.
- Procedure:
 - Wash resin with DCM (3x) and dry under Nitrogen.
 - Add Cleavage Cocktail (10 mL per 1g resin).
 - Agitate for 2.5 hours at Room Temperature. Do not exceed 3 hours to avoid Trp degradation.
 - Filter resin and precipitate filtrate into cold Diethyl Ether (-20°C).
 - Centrifuge (3000 rpm, 5 min), decant ether, and wash pellet 2x with cold ether.

Visualization of Workflows

Figure 1: High-Fidelity SPPS Cycle Logic

This diagram illustrates the iterative flow optimized for minimizing racemization.

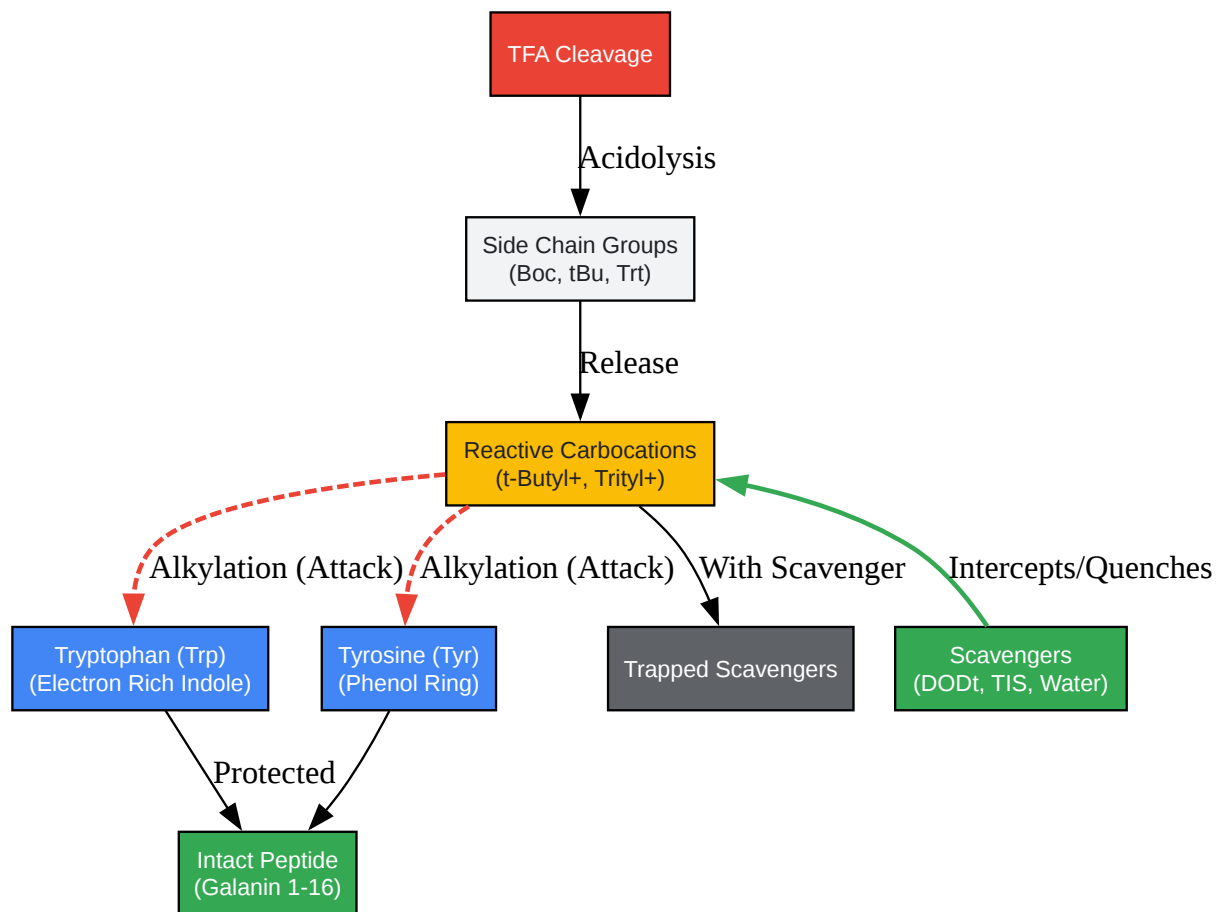


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Caption: Standard Fmoc cycle with integrated QC check. Note the pre-activation step with Oxyma/DIC.

Figure 2: Scavenger Logic for Trp/Tyr Protection

This diagram explains why the specific cleavage cocktail is required.



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Caption: Mechanism of Action: Scavengers (DODt/TIS) sacrifice themselves to trap cations, protecting Trp/Tyr.

Quality Control & Data Specifications

After ether precipitation and lyophilization, the crude peptide must be analyzed.

Parameter	Specification	Method
Purity	> 95%	RP-HPLC (C18 Column, Gradient: 5-60% ACN in 0.1% TFA over 30 min)
Identity	1689.9 ± 1 Da	ESI-MS or MALDI-TOF
Appearance	White fluffy powder	Visual Inspection
Counter-ion	Trifluoroacetate	(Default from cleavage; can be exchanged to Acetate/Chloride)

HPLC Gradient Recommendation:

- Mobile Phase A: 0.1% TFA in Water
- Mobile Phase B: 0.1% TFA in Acetonitrile
- Column: C18 (e.g., Phenomenex Jupiter or Agilent Zorbax), 5µm, 300Å (Wide pore preferred for peptides >15 AA).

References

- Galanin Structure & Function
 - [Frontiers in Endocrinology. "Galanin Receptors and Ligands."](#)[8][9][10][11]
 - [\[Link\]](#)
- Coupling Reagents (DIC/Oxyma): Bachem Technical Guides. "Efficient Peptide Synthesis: A Guide to Coupling Reagents."
- Trp Oxidation & Scavengers
 - [Sigma-Aldrich \(Merck\). "Fmoc Resin Cleavage and Deprotection."](#)[5][12]
- Standard Fmoc Protocols

- University of California, Irvine (Nowick Lab). "Standard practices for Fmoc-based solid-phase peptide synthesis."
- [\[Link\]](#)

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